

# Physical properties of 2-Phenylhexan-3-one (melting point, boiling point)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Phenylhexan-3-one

Cat. No.: B15168664

[Get Quote](#)

## Technical Guide: Physical Properties of 2-Phenylhexan-3-one

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a summary of the known physical properties of **2-Phenylhexan-3-one**, specifically focusing on its melting and boiling points. Due to a lack of experimentally determined data in publicly available literature, this document presents computationally predicted values and outlines standardized experimental protocols for the determination of these critical physical constants. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis, providing both available data and the methodology to obtain empirical values.

### Introduction

**2-Phenylhexan-3-one**, a ketone with a phenyl substituent, is a molecule of interest in organic synthesis and potentially in the development of novel pharmaceutical compounds. An accurate understanding of its physical properties, such as melting and boiling points, is fundamental for its purification, handling, and application in further research and development. These properties are critical for process design, safety assessments, and ensuring the purity of synthesized compounds.

## Physical Properties of 2-Phenylhexan-3-one

Currently, there is a notable absence of experimentally determined melting and boiling points for **2-Phenylhexan-3-one** in peer-reviewed scientific literature. The primary source of available data comes from computational predictions, as detailed in the PubChem database.<sup>[1]</sup>

### Computationally Predicted Data

The following table summarizes the computed physical properties for **2-Phenylhexan-3-one**. It is crucial to note that these are theoretical values and should be confirmed by experimental analysis.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	PubChem <sup>[1]</sup>
Molecular Weight	176.25 g/mol	PubChem <sup>[1]</sup>
Melting Point	Not available	-
Boiling Point	Not available	-
XLogP3-AA	2.9	PubChem <sup>[1]</sup>
Hydrogen Bond Donor Count	0	PubChem <sup>[1]</sup>
Hydrogen Bond Acceptor Count	1	PubChem <sup>[1]</sup>
Rotatable Bond Count	4	PubChem <sup>[1]</sup>

## Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for the experimental determination of the melting and boiling points of a solid organic compound like **2-Phenylhexan-3-one**.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Principle: A small, finely powdered sample of the compound is heated slowly at a controlled rate. The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **2-Phenylhexan-3-one** sample is pure and completely dry. If necessary, pulverize a small amount of the solid into a fine powder using a mortar and pestle.
- Capillary Tube Loading: Pack the dry powder into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
  - If the approximate melting point is unknown, a rapid preliminary heating can be performed to get a rough estimate.

- For an accurate determination, heat the sample at a rate of approximately 10-15 °C per minute until the temperature is about 20 °C below the expected melting point.
- Reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, the heating block, and the thermometer.
- Observation and Recording:
  - Record the temperature at which the first droplet of liquid is observed (the onset of melting).
  - Record the temperature at which the last solid crystal melts (the completion of melting).
  - The recorded range is the melting point of the sample. For a pure compound, this range should be narrow (typically 0.5-2 °C).

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Principle: The boiling point of a small quantity of liquid can be determined using the Siwoloboff method, which involves heating the sample in a small test tube along with an inverted capillary tube. As the liquid is heated, air trapped in the capillary tube expands and escapes. Upon cooling, the liquid is drawn into the capillary tube when the vapor pressure of the liquid equals the external pressure.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire to attach the test tube to the thermometer

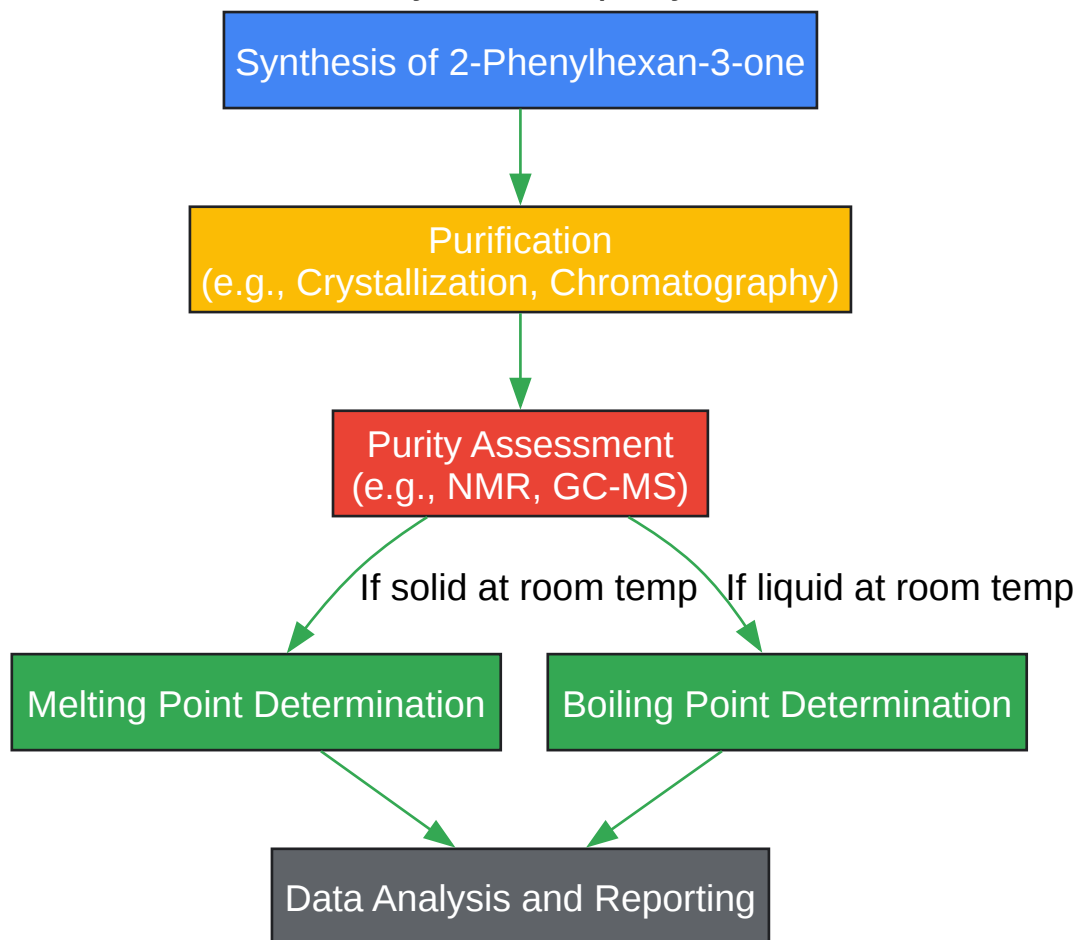
#### Procedure:

- **Sample Preparation:** Place a small amount (approximately 0.5 mL) of liquid **2-Phenylhexan-3-one** into the small test tube.
- **Capillary Tube Insertion:** Place the capillary tube, with its sealed end up, into the test tube containing the liquid.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:**
  - Immerse the assembly into a heating bath (e.g., mineral oil).
  - Heat the bath gradually while stirring to ensure uniform temperature distribution.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Observation and Recording:**
  - Continue heating until a steady stream of bubbles is observed.
  - Turn off the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the bubbling stops, and the liquid begins to enter the capillary tube. Record this temperature.
  - It is advisable to repeat the determination to ensure accuracy.

## Workflow and Logical Relationships

The following diagram illustrates the general workflow for the characterization of the physical properties of a synthesized organic compound like **2-Phenylhexan-3-one**.

## Workflow for Physical Property Determination



[Click to download full resolution via product page](#)

Caption: General experimental workflow for determining the physical properties of a synthesized compound.

## Conclusion

While experimentally determined physical properties for **2-Phenylhexan-3-one** are not readily available, this guide provides the computationally predicted data and standardized, reliable protocols for their empirical determination. Accurate measurement of the melting and boiling points is a fundamental step in the characterization of this and any new chemical entity. The provided methodologies are robust and widely accepted in the scientific community, ensuring that researchers can obtain reliable data for their applications in drug discovery and organic synthesis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Phenylhexan-3-one | C<sub>12</sub>H<sub>16</sub>O | CID 21572618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical properties of 2-Phenylhexan-3-one (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15168664#physical-properties-of-2-phenylhexan-3-one-melting-point-boiling-point]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)